

Application Notes and Protocols: 3,4-Dimethyl-1-pentanol in Organic Synthesis

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Compound of Interest

Compound Name: 3,4-Dimethyl-1-pentanol

Cat. No.: B1606748

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Introduction

3,4-Dimethyl-1-pentanol is a chiral primary alcohol that serves as a versatile building block in organic synthesis. Its branched structure and stereocenters make it a valuable synthon for the preparation of complex organic molecules, including fragrances, plasticizers, and chiral intermediates for pharmaceutical development. This document provides detailed application notes and experimental protocols for the use of **3,4-Dimethyl-1-pentanol** in several key organic transformations.

Physical and Chemical Properties

Property	Value
Molecular Formula	C ₇ H ₁₆ O ^[1]
Molecular Weight	116.20 g/mol ^[1]
CAS Number	6570-87-2 ^[1]
Boiling Point	164.85 °C
Density	0.827 g/cm ³

Applications in Organic Synthesis

3,4-Dimethyl-1-pentanol can be utilized in a variety of organic reactions, primarily involving the functionalization of its primary alcohol group. Key applications include its use as a precursor for:

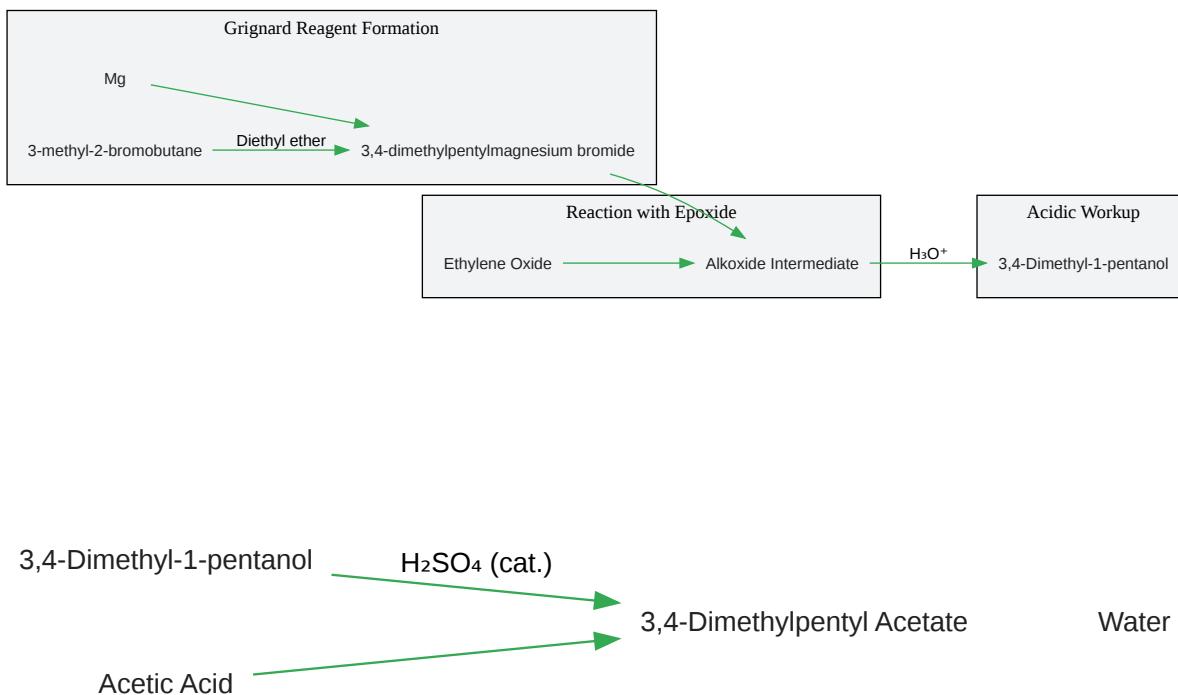
- Esters: Used in fragrances and as specialty solvents.
- Aldehydes and Carboxylic Acids: Important intermediates in multi-step syntheses.
- Alkenes: For the construction of carbon skeletons.
- Acrylates: Monomers for the synthesis of specialty polymers.

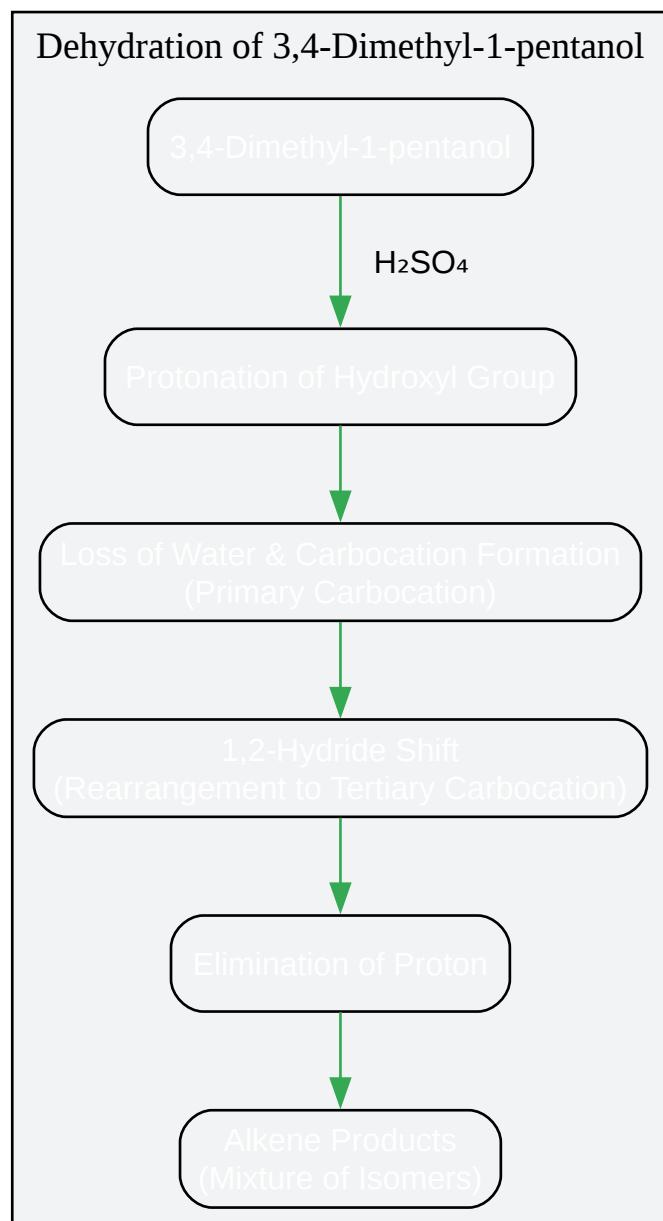
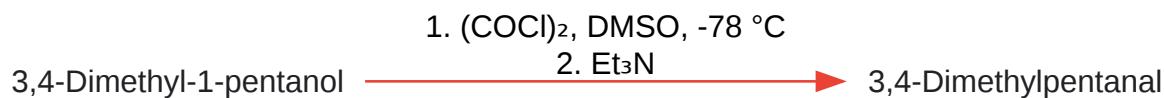
Experimental Protocols

Synthesis of 3,4-Dimethyl-1-pentanol via Grignard Reaction

This protocol describes the synthesis of **3,4-Dimethyl-1-pentanol** from 3-methyl-2-bromobutane and ethylene oxide.

Reaction Scheme:





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References

- 1. 3,4-Dimethyl-1-pentanol | C7H16O | CID 110906 - PubChem [pubchem.ncbi.nlm.nih.gov]
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